

3-Ethynylpiperidine hydrochloride molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Ethynylpiperidine hydrochloride

Cat. No.: B1394876

[Get Quote](#)

An In-depth Technical Guide to **3-Ethynylpiperidine Hydrochloride**: A Pivotal Building Block in Modern Drug Discovery

Introduction

In the landscape of modern medicinal chemistry, certain molecular scaffolds consistently emerge as cornerstones of successful therapeutic agents. The piperidine ring is a quintessential example of such a "privileged structure," forming the core of numerous pharmaceuticals across a vast spectrum of disease areas, from central nervous system (CNS) disorders to oncology.[1][2][3] Its prevalence is a testament to its favorable physicochemical properties, including metabolic stability and its ability to modulate solubility and engage in crucial hydrogen bonding interactions within biological targets.[2]

This guide focuses on a particularly valuable derivative: **3-Ethynylpiperidine hydrochloride** (CAS No: 959918-19-5). The strategic placement of an ethynyl ($\text{C}\equiv\text{CH}$) group on the piperidine scaffold transforms it from a simple saturated heterocycle into a highly versatile and reactive building block.[4][5] This terminal alkyne serves as a powerful functional handle, enabling chemists to employ a range of robust and efficient coupling reactions, such as Sonogashira couplings and copper-catalyzed azide-alkyne cycloadditions ("click chemistry"), to construct complex molecular architectures.

As a Senior Application Scientist, my objective is to provide fellow researchers, scientists, and drug development professionals with a comprehensive technical guide to this pivotal intermediate. We will delve into its molecular structure, synthesis, and characterization, explore

its applications with field-proven insights, and detail the necessary protocols for its safe and effective use. This document is designed not as a rigid template, but as a practical and authoritative resource grounded in scientific integrity.

Section 1: Physicochemical Properties and Molecular Structure

Understanding the fundamental properties of **3-Ethynylpiperidine hydrochloride** is the first step toward leveraging its full potential. The hydrochloride salt form is deliberate; it enhances the compound's stability and significantly improves its solubility in polar solvents, a critical attribute for many synthetic and screening applications.

The structure consists of a saturated six-membered piperidine ring with an ethynyl substituent at the 3-position. In the hydrochloride salt, the nitrogen atom is protonated, forming a piperidinium cation. This ionic character is key to its physical properties.

Molecular Structure Diagram

Caption: 2D representation of **3-Ethynylpiperidine hydrochloride**.

Quantitative Data Summary

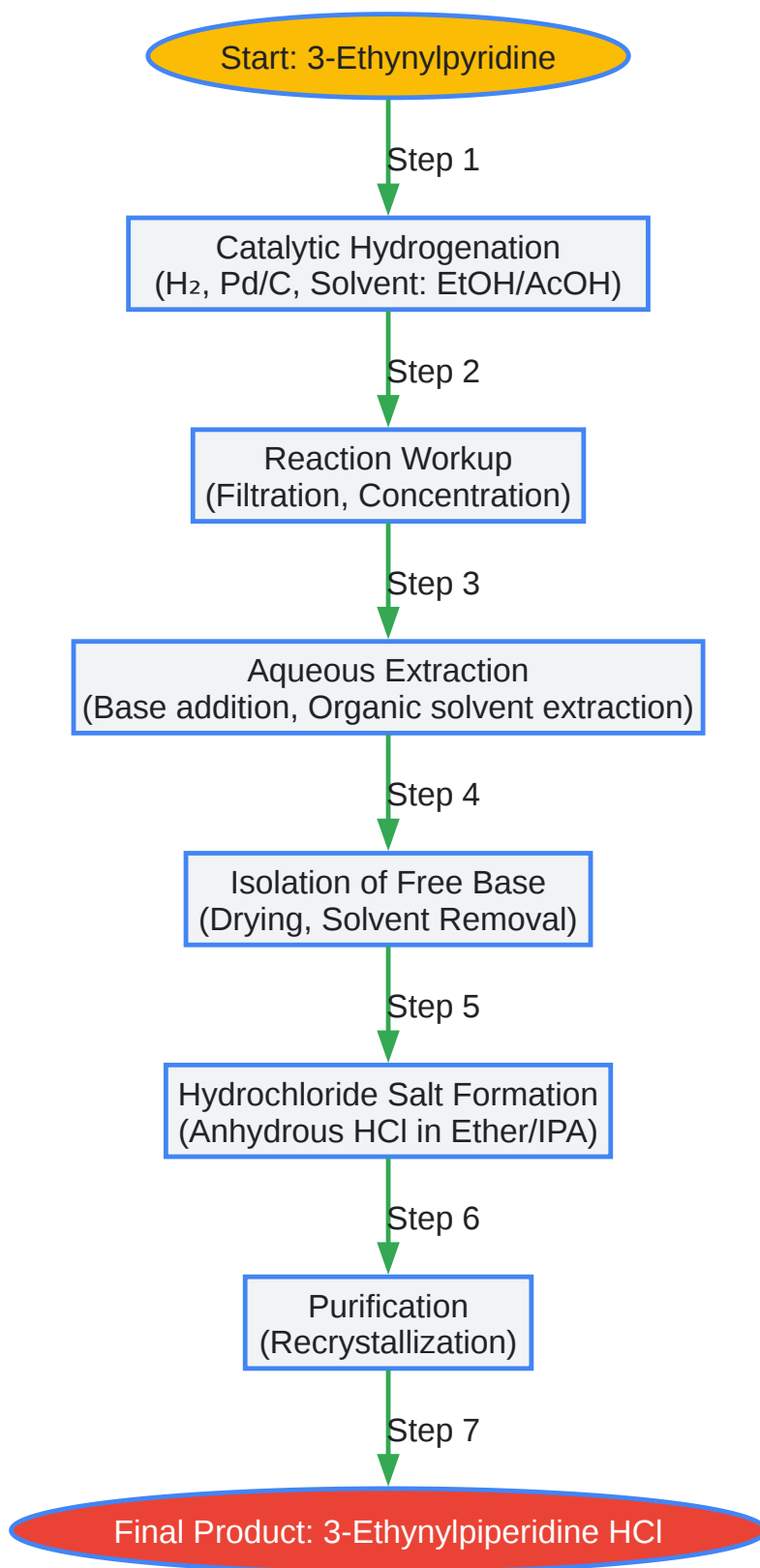
Property	Value	Source(s)
CAS Number	959918-19-5	[6][7]
Molecular Formula	C ₇ H ₁₂ ClN	[7][8]
Molecular Weight	145.63 g/mol	[8]
SMILES	C#CC1CCCNC1.Cl	[7]
InChIKey	DOVRPBHQYGSJIU-UHFFFAOYSA-N	[7]
Monoisotopic Mass	109.08915 Da (free base)	[9]

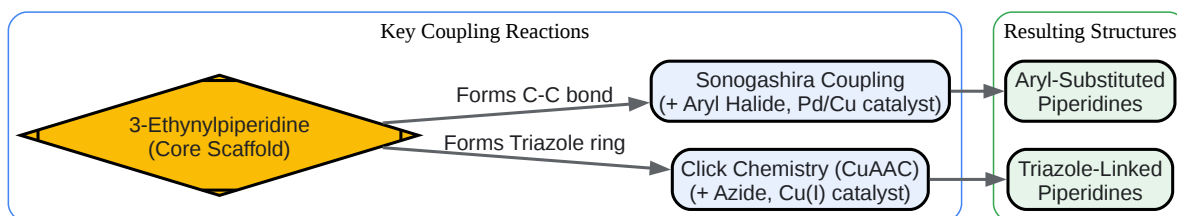
Section 2: Synthesis and Purification

Expertise & Experience: A Strategic Approach to Synthesis

The synthesis of saturated heterocycles like piperidine often relies on the reduction of their aromatic precursors. This is a robust and well-established strategy in organic synthesis. For 3-Ethynylpiperidine, a logical and efficient approach involves the catalytic hydrogenation of 3-ethynylpyridine. The choice of catalyst and reaction conditions is critical to ensure the selective reduction of the pyridine ring without affecting the sensitive ethynyl group. Palladium on carbon (Pd/C) is a common choice for this type of transformation under controlled hydrogen pressure. [10] The subsequent conversion to the hydrochloride salt is a straightforward acid-base reaction, typically achieved by treating the free base with hydrochloric acid in a suitable solvent. This not only facilitates purification via recrystallization but also yields a more stable, crystalline solid.

Workflow for Synthesis and Purification





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. sciencedaily.com [sciencedaily.com]
- 4. 3-Ethynylpiperidine hydrochloride [myskinrecipes.com]
- 5. 3-Ethynylpiperidine Hydrochloride [benchchem.com]
- 6. 3-Ethynylpiperidine hydrochloride | 959918-19-5 [chemicalbook.com]
- 7. 3-Ethynylpiperidine hydrochloride - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 8. 3-Ethynylpiperidine hydrochloride – Biotuva Life Sciences [biotuva.com]
- 9. PubChemLite - 3-ethynylpiperidine hydrochloride (C₇H₁₁N) [pubchemlite.lcsb.uni.lu]
- 10. CN101723879A - Method for synthesizing (R)-3-ethyl piperidine hydrochloride - Google Patents [patents.google.com]

- To cite this document: BenchChem. [3-Ethynylpiperidine hydrochloride molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1394876#3-ethynylpiperidine-hydrochloride-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com